

Technical Support Center: CHMFL-PI4K-127

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Compound of Interest

Compound Name: CHMFL-PI4K-127

Cat. No.: B15620493

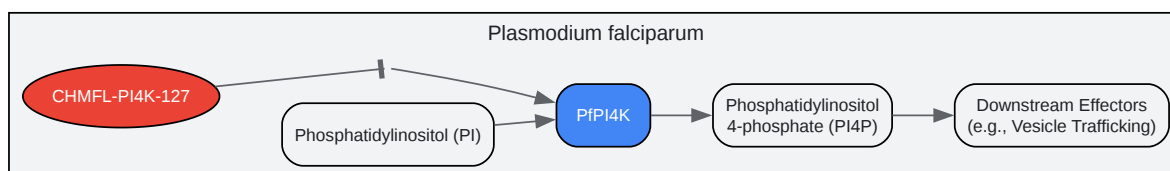
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This technical support center is designed for researchers, scientists, and drug development professionals working with the potent and selective PfPI4K inhibitor, **CHMFL-PI4K-127**. Here you will find troubleshooting guides and frequently asked questions (FAQs) to facilitate the smooth execution of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **CHMFL-PI4K-127** and what is its mechanism of action?

CHMFL-PI4K-127 is an orally active and highly selective inhibitor of the Plasmodium falciparum phosphatidylinositol 4-kinase (PfPI4K).[1] It exhibits potent activity against the 3D7 strain of P. falciparum with an EC50 of 25.1 nM and an IC50 of 0.9 nM for PfPI4K.[1][2] By inhibiting PfPI4K, **CHMFL-PI4K-127** disrupts essential processes in the malaria parasite, demonstrating antimalarial efficacy in both the blood and liver stages.



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Caption: Signaling pathway illustrating the inhibitory action of **CHMFL-PI4K-127** on PfPI4K.

Q2: What are the recommended solvents for preparing **CHMFL-PI4K-127** stock solutions?

CHMFL-PI4K-127 is soluble in Dimethyl Sulfoxide (DMSO) and Ethanol (EtOH).[3] For most in vitro applications, DMSO is the preferred solvent.

Q3: What is the solubility of **CHMFL-PI4K-127** in these solvents?

The following table summarizes the known solubility of **CHMFL-PI4K-127**.

Solvent	Concentration	Molar Equivalent	Notes
DMSO	125 mg/mL	310.29 mM	Ultrasonic treatment may be required.[2]
Ethanol	Soluble	Not specified	

Q4: How should I store the solid compound and the prepared stock solutions?

- Solid Compound: Store the lyophilized powder at -20°C for up to 3 years.
- Stock Solutions:
 - In DMSO, the stock solution is stable for up to 2 weeks at 4°C or for 6 months at -80°C.[1]
 - General recommendations for stock solutions are storage at -80°C for 6 months or -20°C for 1 month. To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.

Experimental Protocol: Preparing a 10 mM Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **CHMFL-PI4K-127** (Molecular Weight: 402.86 g/mol) in DMSO.

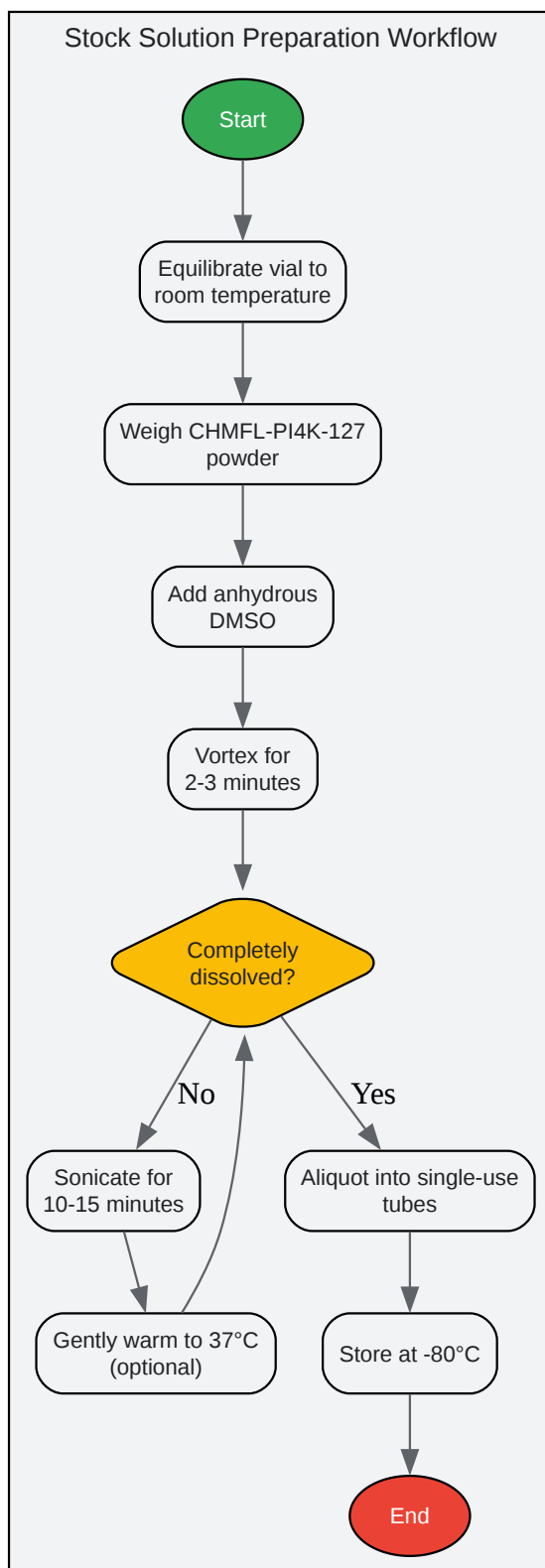
Materials:

- **CHMFL-PI4K-127** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator (optional)
- Water bath (optional)

Procedure:

- **Equilibrate:** Allow the vial containing the **CHMFL-PI4K-127** powder to reach room temperature before opening to prevent condensation.
- **Weigh:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **CHMFL-PI4K-127** powder. For 1 mL of a 10 mM stock solution, you will need 4.03 mg of the compound.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube. For a 10 mM stock solution from 4.03 mg of powder, add 1 mL of DMSO.
- **Dissolution:**
 - Tightly cap the tube and vortex for 2-3 minutes until the compound is fully dissolved.
 - If the compound does not fully dissolve, sonicate the tube in a water bath for 10-15 minutes.
 - If solubility issues persist, gentle warming in a 37°C water bath for 5-10 minutes may be applied. However, be cautious as excessive heat can degrade the compound.

- Aliquot and Store: Once the solution is clear, aliquot it into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage.



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References

- [1. CHMFL-PI4K-127|CAS 2377604-81-2|DC Chemicals \[dcchemicals.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. axonmedchem.com \[axonmedchem.com\]](#)
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